

Application Notes & Protocols: Spectrophotometric Assay for Felodipine Determination

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Compound of Interest		
Compound Name:	Felodipine	
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This document provides detailed application notes and protocols for the spectrophotometric determination of **felodipine** in bulk and pharmaceutical dosage forms. The methods described are simple, cost-effective, and suitable for routine quality control analysis.

Introduction

Felodipine is a calcium channel blocker of the dihydropyridine class used to treat hypertension and angina.[1] Accurate and reliable analytical methods are crucial for its quantification in pharmaceutical formulations. Spectrophotometry offers a simple and accessible alternative to more complex chromatographic techniques.[2][3] This document outlines various spectrophotometric methods, including direct UV spectrophotometry, derivative spectrophotometry, and colorimetric methods based on chemical reactions.

Spectrophotometric Methods Overview

Several spectrophotometric methods have been developed for the determination of **felodipine**. The choice of method may depend on the sample matrix, available instrumentation, and desired sensitivity.

UV Spectrophotometry: This is the most straightforward method, based on the inherent UV absorbance of felodipine.[4][5] The maximum absorbance (λmax) is typically observed



around 238 nm and 362 nm in solvents like methanol or ethanol.

- Derivative Spectrophotometry: This technique enhances the resolution of overlapping spectra and can be used to eliminate matrix interference. The second-order derivative spectrum of **felodipine** in methanol has been utilized for its quantification.
- Colorimetric Methods (Visible Spectrophotometry): These methods involve the reaction of
 felodipine with a chromogenic reagent to produce a colored complex that can be measured
 in the visible region. This approach can increase sensitivity and selectivity. Examples
 include:
 - Reaction with Iron(III) and Ferricyanide: **Felodipine** reduces iron(III) to iron(II), which then reacts with ferricyanide to form Prussian blue, with an absorption maximum at 760 nm.
 - Bromination followed by Reaction with Dyes: This indirect method involves the bromination of **felodipine**, and the subsequent reaction of unreacted bromine with dyes like Methyl Orange or Indigo Carmine.

Quantitative Data Summary

The following tables summarize the key quantitative parameters for various spectrophotometric methods for **felodipine** determination.

Table 1: UV/Visible Spectrophotometric Methods for **Felodipine** Determination



Method	Solvent/Reage nt	λmax (nm)	Linearity Range (µg/mL)	Correlation Coefficient (r²)
UV Spectrophotomet ry	Methanol	362.4	10 - 100	0.991
UV Spectrophotomet ry	Ethanol	363.5	5 - 50	0.9948
Second Derivative Spectrophotomet ry	Methanol	239 - 230 (peak- to-trough)	1.9468 - 19.468	0.99975
Reaction with Fe(III) and Ferricyanide	Acidic Medium	760	1.5 - 5.0	Not Reported
Bromate- Bromide and Methyl Orange	Acidic Medium	520	0.12 - 0.87	Not Reported
Bromate- Bromide and Indigo Carmine	Acidic Medium	610	0.5 - 6.0	Not Reported

Table 2: Validation Parameters for Selected Spectrophotometric Methods



Method	Accuracy (% Recovery)	Precision (%RSD)	LOD (µg/mL)	LOQ (µg/mL)
UV Spectrophotomet ry (Methanol)	98 - 103% (label claim)	< 2	Not Reported	Not Reported
UV Spectrophotomet ry (Ethanol)	99.21 - 100.23%	< 2	Not Reported	Not Reported
Second Derivative Spectrophotomet ry	80 - 120% of target	0.736	Not Reported	Not Reported
Reaction with Fe(III) and Ferricyanide	Not Reported	Not Reported	Reported	Reported
Bromate- Bromide Methods	Not Reported	Not Reported	Reported	Reported

Experimental Protocols Method 1: UV Spectrophotometry in Methanol

This protocol is based on the method described by Nimje et al.

4.1.1. Instrumentation and Reagents

- UV-Visible Spectrophotometer (e.g., Systronics Double beam 2203)
- 10 mm matched quartz cells
- Analytical balance
- Volumetric flasks



- Methanol (Spectrophotometric grade)
- Felodipine reference standard
- 4.1.2. Preparation of Standard Stock Solution (100 μg/mL)
- Accurately weigh 10 mg of felodipine reference standard.
- Transfer it to a 100 mL volumetric flask.
- Dissolve in a small amount of methanol and then make up the volume to the mark with methanol.
- 4.1.3. Preparation of Working Standard Solutions
- From the stock solution, prepare a series of dilutions in methanol to obtain concentrations in the range of 10-100 $\mu g/mL$.
- 4.1.4. Preparation of Sample Solution (from Tablets)
- Weigh and finely powder 20 tablets.
- Accurately weigh a quantity of the powder equivalent to 10 mg of felodipine and transfer it to a 100 mL volumetric flask.
- Add about 70 mL of methanol and sonicate for 15 minutes to ensure complete dissolution of felodipine.
- Make up the volume to 100 mL with methanol and mix well.
- Filter the solution through a suitable filter paper.
- Dilute the filtrate with methanol to obtain a final concentration within the Beer's law range.
- 4.1.5. Spectrophotometric Measurement
- Scan the working standard solutions over the UV range of 200-400 nm against a methanol blank to determine the wavelength of maximum absorbance (λ max). The reported λ max is



362.4 nm.

- Measure the absorbance of the standard and sample solutions at the determined λ max.
- Construct a calibration curve by plotting absorbance versus concentration for the standard solutions.
- Determine the concentration of **felodipine** in the sample solution from the calibration curve.

Method 2: Second Derivative Spectrophotometry

This protocol is based on the method described by Farmacia Journal.

4.2.1. Instrumentation and Reagents

- UV-Visible Spectrophotometer with derivative capability (e.g., Perkin Elmer UV-VIS Lambda
 2)
- 10 mm quartz cells
- Methanol (Spectrophotometric grade)
- Felodipine reference standard

4.2.2. Preparation of Solutions

 Prepare standard and sample solutions of **felodipine** in methanol as described in section 4.1. The concentration range for this method is 1.9468 mg/L to 19.468 mg/L (approximately 1.95 - 19.5 μg/mL).

4.2.3. Spectrophotometric Measurement

- Record the second derivative (D2) spectra of the standard and sample solutions in the range of 250 - 225 nm.
- The amplitude of the second derivative is measured between the wavelengths of 239 nm and 230 nm.
- Set the wavelength scanning speed to 120 nm/min and smoothing to 3 nm.



- Construct a calibration curve by plotting the D2 amplitude versus the concentration of the standard solutions.
- Determine the concentration of **felodipine** in the sample solution using the regression equation from the calibration curve.

Method 3: Colorimetric Determination using Iron(III) and Ferricyanide

This protocol is based on the method described by Gowda et al.

- 4.3.1. Instrumentation and Reagents
- UV-Visible Spectrophotometer
- Felodipine reference standard
- Iron(III) solution
- Potassium ferricyanide solution
- Acidic medium (e.g., HCl)

4.3.2. General Procedure

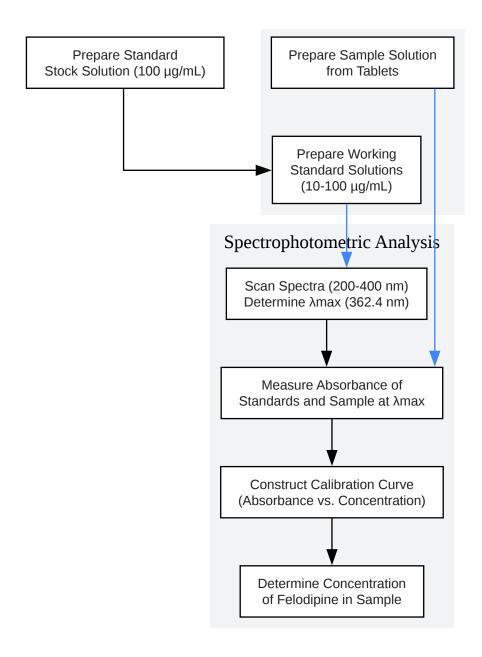
- Prepare a series of standard solutions of **felodipine** in the concentration range of 1.5-5.0 μg/mL.
- To a fixed volume of each standard solution, add the iron(III) solution in an acidic medium.
- Allow the reduction of iron(III) to iron(II) by **felodipine** to proceed.
- Add the ferricyanide solution to form the Prussian blue complex.
- Measure the absorbance of the resulting solution at 760 nm against a reagent blank.
- Prepare a calibration curve by plotting absorbance versus concentration.



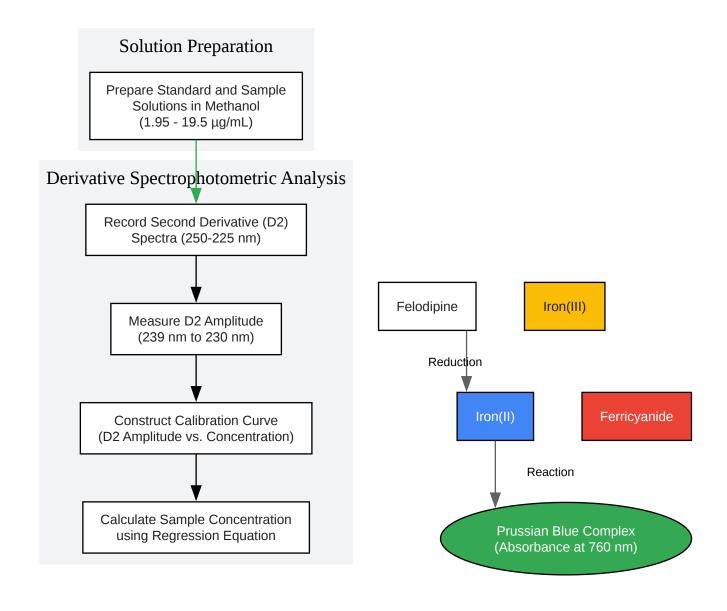
• Determine the concentration of **felodipine** in the sample solution from the calibration curve.

Visualizations









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